

physical and chemical properties of 4-(1-ethoxyethoxy)styrene

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Compound of Interest

Compound Name: 1-(1-Ethoxyethoxy)-4-vinylbenzene

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A Comprehensive Technical Guide to 4-(1-Ethoxyethoxy)styrene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical and chemical properties of 4-(1-ethoxyethoxy)styrene, a key monomer in the synthesis of advanced polymers for microelectronics and other applications. This document outlines its characteristics, experimental protocols for its synthesis and polymerization, and essential safety information.

Core Physical and Chemical Properties

4-(1-Ethoxyethoxy)styrene, also known as p-(1-ethoxyethoxy)styrene, is a colorless to pale yellow liquid.^[1] It is primarily utilized as a protected form of 4-hydroxystyrene, enabling polymerization through methods that are sensitive to acidic protons, such as living anionic polymerization.^{[2][3]} The ethoxyethoxy group can be readily removed under mild acidic conditions post-polymerization to yield poly(4-hydroxystyrene).^[2]

Physical Properties

The following table summarizes the key physical properties of 4-(1-ethoxyethoxy)styrene. It is important to note that some of the available data are predicted values from computational models.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₆ O ₂	[1][4]
Molecular Weight	192.25 g/mol	[1][4][5]
Appearance	Colorless to pale yellow liquid	[1][6]
Boiling Point	286.5 ± 23.0 °C (Predicted) 286.517 °C at 760 mmHg	[1][4] [7]
Density	0.982 ± 0.06 g/cm ³ (Predicted) 0.983 g/mL at 25 °C	[1][4] [5]
Flash Point	108.705 °C	[7]
Refractive Index	1.52	[7]
Solubility	Insoluble in water; soluble in organic solvents (e.g., alcohols, ethers)	[1]

Chemical Properties and Reactivity

The reactivity of 4-(1-ethoxyethoxy)styrene is dominated by two key features: the polymerizable vinyl group and the acid-labile ethoxyethoxy protecting group.

- **Polymerization:** The vinyl group readily undergoes both radical and ionic polymerization.[3] Its primary application is as a monomer in living anionic polymerization to produce well-defined polymers with controlled molecular weights and narrow polydispersity.[2]
- **Protecting Group Chemistry:** The 1-ethoxyethoxy group serves as an effective protecting group for the phenolic hydroxyl group of 4-hydroxystyrene. This acetal linkage is stable to the basic and nucleophilic conditions of anionic polymerization but is easily cleaved by mild acid treatment to regenerate the hydroxyl group in the resulting polymer.[2][3]

Spectroscopic Characterization

While specific experimental spectra for the monomer are not readily available in the searched literature, the expected spectroscopic features can be predicted based on its structure.

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the vinyl group (typically between 5-7 ppm with distinct coupling patterns), aromatic protons (around 6.5-7.5 ppm), and the protons of the ethoxyethoxy group, including a quartet and triplet for the ethyl group and a quartet and doublet for the acetal proton and its adjacent methyl group.
- ^{13}C NMR: The carbon NMR spectrum would display signals for the vinyl carbons, the aromatic carbons (with the oxygen-substituted carbon shifted downfield), and the carbons of the ethoxyethoxy group.
- IR Spectroscopy: The infrared spectrum is expected to exhibit strong C-O stretching bands associated with the ether and acetal groups, C=C stretching from the vinyl and aromatic groups, and C-H stretching and bending vibrations for the aromatic and aliphatic portions of the molecule.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to its molecular weight (192.25 g/mol). Fragmentation patterns would likely involve the loss of the ethoxyethoxy group or parts thereof.

Experimental Protocols

Synthesis of 4-(1-Ethoxyethoxy)styrene

A common method for the synthesis of 4-(1-ethoxyethoxy)styrene is the acid-catalyzed protection of 4-hydroxystyrene with ethyl vinyl ether.^[4]

Materials:

- 4-hydroxystyrene
- Ethyl vinyl ether
- Ethyl acetate
- p-Toluenesulfonic acid-pyridine salt (catalyst)
- Triethylamine
- Deionized water

- Hexane
- Ethyl acetate (for chromatography)

Procedure:

- Dissolve 10 parts by weight of 4-hydroxystyrene and 0.01 parts by weight of p-toluenesulfonic acid-pyridine salt in 80 parts by weight of ethyl acetate at room temperature.
[4]
- While stirring the solution, add a mixture of 6.1 parts by weight of ethyl vinyl ether and 20 parts by weight of ethyl acetate dropwise at room temperature.[4]
- Allow the reaction to proceed with stirring for 24 hours at room temperature.[4]
- To quench the reaction, add triethylamine to basify the mixture.[4]
- Wash the organic layer with deionized water.[4]
- Concentrate the organic layer under reduced pressure.[4]
- Purify the crude product by column chromatography using a mixture of hexane and ethyl acetate as the eluent to obtain 4-(1-ethoxyethoxy)styrene.[4]

Synthesis Workflow for 4-(1-Ethoxyethoxy)styrene

Anionic Polymerization of 4-(1-Ethoxyethoxy)styrene

This protocol describes a typical living anionic polymerization procedure to synthesize poly(4-(1-ethoxyethoxy)styrene).

Materials:

- 4-(1-ethoxyethoxy)styrene monomer, purified
- sec-Butyllithium initiator
- Tetrahydrofuran (THF), anhydrous

- Methanol

Procedure:

- Under high vacuum or in a glovebox, add anhydrous THF to a reactor.
- Cool the reactor to -78 °C using a dry ice/acetone bath.
- Add the desired amount of sec-butyllithium initiator.
- Slowly add the purified 4-(1-ethoxyethoxy)styrene monomer to the initiator solution.
- Allow the polymerization to proceed for the desired time.
- Terminate the polymerization by adding degassed methanol.
- Precipitate the polymer in a non-solvent like methanol or water.
- Collect the polymer by filtration and dry under vacuum.

Deprotection of Poly(4-(1-ethoxyethoxy)styrene)

This protocol outlines the removal of the ethoxyethoxy protecting group to yield poly(4-hydroxystyrene).

Materials:

- Poly(4-(1-ethoxyethoxy)styrene)
- Tetrahydrofuran (THF)
- Concentrated Hydrochloric Acid (HCl)
- Deionized water

Procedure:

- Dissolve the poly(4-(1-ethoxyethoxy)styrene) in THF at room temperature.^[2]

- Add a catalytic amount of concentrated HCl to the solution with swirling.[\[2\]](#)
- After a few minutes, precipitate the polymer into deionized water.[\[2\]](#)
- Collect the precipitated poly(4-hydroxystyrene) by filtration.[\[2\]](#)
- Wash the polymer thoroughly with deionized water to remove any residual acid.[\[2\]](#)
- Dry the final polymer product in a vacuum oven.[\[2\]](#)

Polymerization and Deprotection Pathway

Applications

The primary application of 4-(1-ethoxyethoxy)styrene is as a functional monomer in the electronics industry.

- Photoresists: It is a precursor to poly(4-hydroxystyrene), a critical polymer used in the formulation of photoresists for deep-UV lithography in the manufacturing of semiconductors and microelectronics.[\[2\]](#)[\[3\]](#)
- Polymer Synthesis: Its ability to undergo living anionic polymerization allows for the creation of well-defined homopolymers and block copolymers with complex architectures for various materials science applications.[\[2\]](#)
- Organic Synthesis: It can serve as an intermediate where the vinyl group is modified prior to the deprotection of the hydroxyl group, yielding substituted phenols.[\[3\]](#)

Safety and Handling

4-(1-Ethoxyethoxy)styrene should be handled with appropriate safety precautions in a laboratory setting.

Hazard Identification

The compound is classified with the following GHS hazard statements:

- H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Handling and Storage

- Handling: Use in a well-ventilated area.^[1] Avoid contact with skin, eyes, and clothing.^[1] Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.
- Storage: Store in a cool, dry, and well-ventilated place.^[4] Keep the container tightly closed and store under an inert atmosphere.^[4] Polymerization can occur upon exposure to heat, light, or initiators. It is often supplied with a stabilizer like TBC (4-tert-butylcatechol).

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